

Application Notes and Protocols for Microbial Production of α -Santalene

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: (+)- α -Santalene

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This document provides detailed application notes and protocols for the fermentative production of α -santalene, a valuable sesquiterpene and a key precursor to sandalwood oil. The following sections cover the metabolic pathways, microbial hosts, fermentation strategies, and analytical methods pertinent to the biotechnological synthesis of this compound.

Introduction

α -Santalene is a sesquiterpene of significant commercial interest due to its characteristic woody fragrance and potential pharmaceutical applications. Traditional extraction from the overexploited sandalwood tree is unsustainable. Microbial fermentation presents a promising alternative for the scalable and sustainable production of α -santalene. This is achieved by engineering the metabolism of microorganisms, such as yeast and bacteria, to efficiently convert simple carbon sources into this complex molecule.

Metabolic Pathway for α -Santalene Production

The microbial synthesis of α -santalene relies on the heterologous expression of an α -santalene synthase (SAS) which converts the central metabolic intermediate, farnesyl pyrophosphate (FPP), into α -santalene. FPP is a product of the mevalonate (MVA) pathway in eukaryotes like yeast, or the methylerythritol phosphate (MEP) pathway in bacteria like *E. coli*. Metabolic engineering efforts are typically focused on enhancing the flux through these pathways to increase the supply of FPP for α -santalene production.

Diagram of the Engineered Mevalonate Pathway for α -Santalene Production

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com